

An In-depth Technical Guide to the Physical Properties of 1-Undecyne

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Compound of Interest

Compound Name: 1-Undecyne

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Introduction

1-Undecyne ($C_{11}H_{20}$) is a terminal alkyne, a class of unsaturated hydrocarbons characterized by a carbon-carbon triple bond at one end of the molecular chain.^[1] This structural feature imparts unique reactivity, making it a valuable building block in organic synthesis. A thorough understanding of its physical properties is paramount for its effective handling, application in various reaction conditions, and for the purification of synthetic products. This guide provides a comprehensive overview of the boiling point and density of **1-Undecyne**, supported by experimental methodologies and a logical workflow for their determination.

Core Physical Properties

The primary physical characteristics of **1-Undecyne** are its boiling point and density. These properties are crucial for a range of laboratory and industrial applications, from reaction setup to purification processes like distillation.

Data Presentation

The quantitative physical data for **1-Undecyne** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Conditions
Boiling Point	195-196 °C	at 760 mmHg[2]
73 °C	at 10 mmHg[3][4]	
Density	0.773 g/cm ³	at 25 °C[2]
Molecular Weight	152.28 g/mol	
Melting Point	-25 °C	

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the generalized experimental protocols for determining the boiling point and density of liquid organic compounds like **1-Undecyne**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **1-Undecyne**, which has a relatively high boiling point at atmospheric pressure, distillation and Thiele tube methods are commonly employed.

1. Simple Distillation Method

This method is suitable for determining the boiling point of a pure liquid or for separating a volatile liquid from a non-volatile solute.[5]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - A sample of **1-Undecyne** (at least 5 mL) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.[6]
 - The apparatus is assembled as per a standard simple distillation setup, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately

measure the temperature of the vapor.

- The flask is gently heated.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This stable temperature reading is the boiling point of the liquid at the recorded atmospheric pressure.[5][6]

2. Thiele Tube Method

This micro-scale method is advantageous when only a small amount of the substance is available.[6]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), and a heat source.
- Procedure:
 - A small amount of **1-Undecyne** is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
 - The test tube is attached to a thermometer and immersed in the Thiele tube containing a high-boiling mineral oil.
 - The Thiele tube is heated gently.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is stopped, and the liquid is allowed to cool.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[6]

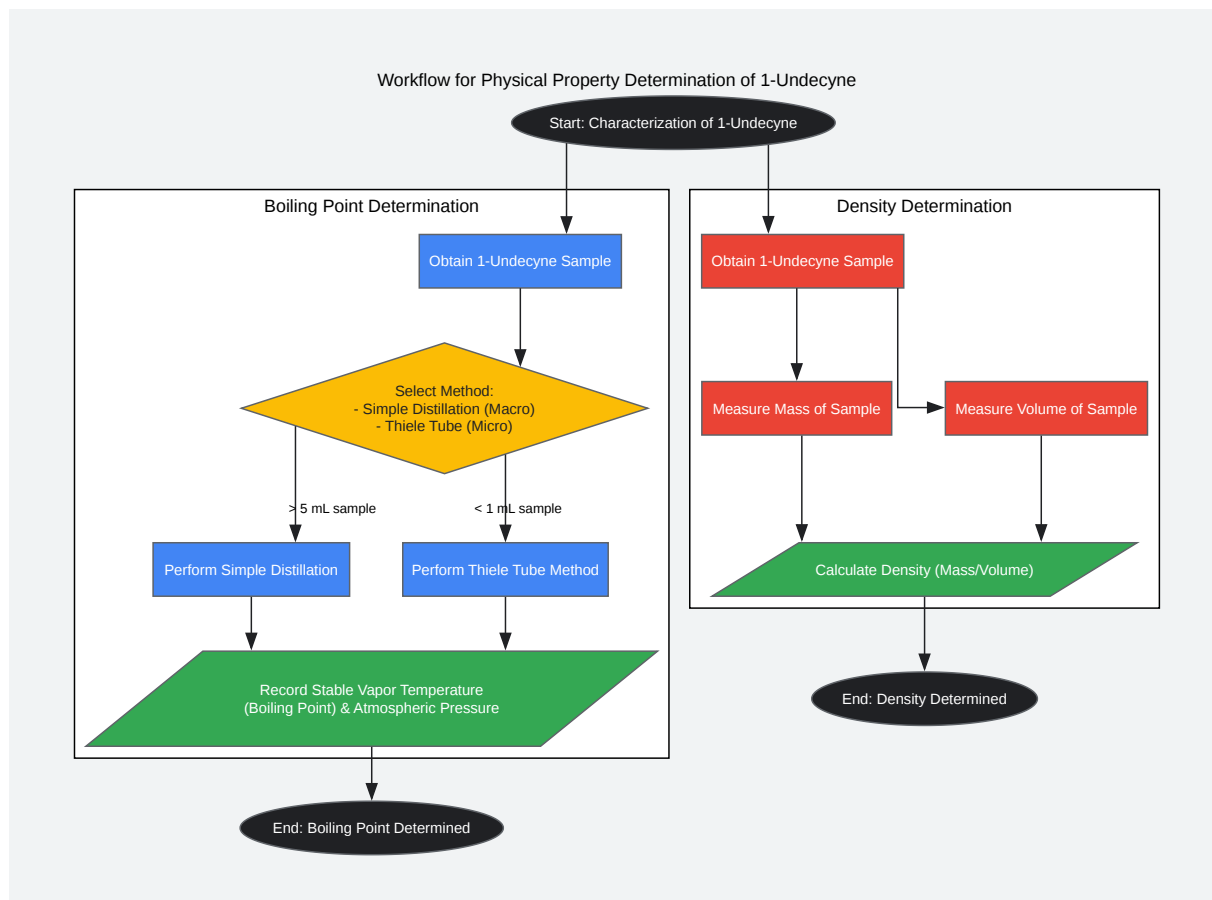
Determination of Density

Density is an intrinsic property of a substance, defined as its mass per unit volume. For a liquid like **1-Undecyne**, this can be determined with high accuracy using straightforward laboratory techniques.

- Apparatus: A pycnometer or a graduated cylinder and an analytical balance.
- Procedure (using a graduated cylinder):
 - The mass of a clean, dry graduated cylinder is measured using an analytical balance.^[7]
 - A known volume of **1-Undecyne** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.^[7]
 - The graduated cylinder containing the liquid is re-weighed.^[7]
 - The mass of the **1-Undecyne** is calculated by subtracting the mass of the empty graduated cylinder from the total mass.
 - The density is then calculated by dividing the mass of the liquid by its volume. For higher accuracy, a pycnometer is used, which is a flask with a specific, accurately known volume.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **1-Undecyne**.



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References

- 1. 1-Undecyne | C₁₁H₂₀ | CID 75249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Undecyne (2243-98-3) for sale [vulcanchem.com]
- 3. chembk.com [chembk.com]
- 4. Page loading... [guidechem.com]
- 5. vernier.com [vernier.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
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